

Application Notes and Protocols: Preparation of Aviglycine Hydrochloride Stock Solution

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Compound of Interest

Compound Name: Aviglycine hydrochloride

Cat. No.: B1665844

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Aviglycine hydrochloride is a potent inhibitor of ethylene biosynthesis in plants.[1][2] It functions by competitively inhibiting 1-aminocyclopropane-1-carboxylic acid (ACC) synthase, a key enzyme in the ethylene production pathway.[3] This compound is widely utilized in agricultural and plant biology research to delay fruit ripening, reduce fruit drop, and prolong the shelf life of various fruits and flowers.[1][4][5][6] In addition to its role in plant science, **Aviglycine hydrochloride** has also been shown to inhibit cystathionine β -lyase and cystathionine γ -lyase.[1][7]

Proper preparation of a stable and accurate stock solution is the first critical step for successful experimentation. These application notes provide a detailed protocol for the preparation, storage, and handling of **Aviglycine hydrochloride** stock solutions.

Physicochemical and Solubility Data

A summary of the key quantitative data for **Aviglycine hydrochloride** is presented in Table 1. This information is essential for accurate preparation of stock solutions and for understanding the compound's properties.

| Property | Value |
|----------------------------|---|
| Molecular Formula | C ₆ H ₁₃ ClN ₂ O ₃ |
| Molecular Weight | 196.63 g/mol [1][7] |
| Appearance | Off-white to light brown solid[1] |
| Solubility in Water | 75 mg/mL (381.43 mM); may require sonication. [1][8] Soluble up to 100 mM. |
| Solubility in PBS (pH 7.2) | Approximately 10 mg/mL[7] |
| Storage of Solid | -20°C, sealed from moisture.[1][7] |
| Stock Solution Storage | -20°C for up to 1 month; -80°C for up to 6 months.[1] It is recommended to aliquot to avoid repeated freeze-thaw cycles.[1] |
| pKa (at 20°C) | 2.84, 8.81, 9.95[9][10] |

Experimental Protocol: Preparation of a 100 mM Aviglycine Hydrochloride Aqueous Stock Solution

This protocol describes the preparation of a 100 mM aqueous stock solution of **Aviglycine hydrochloride**. This concentration is suitable for subsequent dilution to a wide range of working concentrations for various experimental needs.

3.1. Materials

- **Aviglycine hydrochloride** (purity >95%)
- Sterile, deionized, or distilled water
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Analytical balance
- Weighing paper or boat

- Spatula
- Vortex mixer
- Sonicator (optional)
- Sterile syringe filters (0.22 µm)
- Sterile syringes
- Sterile microcentrifuge tubes or cryovials for aliquoting

3.2. Procedure

- Calculate the required mass: To prepare 10 mL of a 100 mM stock solution, calculate the mass of **Aviglycine hydrochloride** needed using the following formula: $\text{Mass (g)} = \text{Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 196.63 \text{ g/mol} = 0.19663 \text{ g}$ Therefore, you will need approximately 196.6 mg of **Aviglycine hydrochloride**.
- Weigh the compound: Tare a clean, dry weighing boat on the analytical balance. Carefully weigh out the calculated amount of **Aviglycine hydrochloride** powder.
- Dissolution: Transfer the weighed powder into a sterile conical tube. Add a portion of the sterile water (e.g., 8 mL) to the tube.
- Mixing: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. If the compound does not dissolve readily, sonication for a few minutes can aid in dissolution.
[\[1\]](#)[\[8\]](#)
- Adjust to final volume: Once the solid is fully dissolved, add sterile water to bring the final volume to 10 mL. Invert the tube several times to ensure the solution is homogeneous.
- Sterilization: To ensure the sterility of the stock solution, filter it through a 0.22 µm sterile syringe filter into a new sterile tube.[\[1\]](#) This step is particularly important for cell culture or other sensitive biological applications.

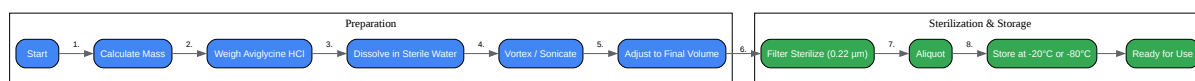
- Aliquoting and Storage: Dispense the sterile stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or cryovials. This practice minimizes contamination and degradation from repeated freeze-thaw cycles.[1] Label the aliquots clearly with the compound name, concentration, and date of preparation. Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

3.3. Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling the solid compound and its solutions.
- Handle the powder in a well-ventilated area or a fume hood to avoid inhalation.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.[11][12][13]

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **Aviglycine hydrochloride** stock solution.

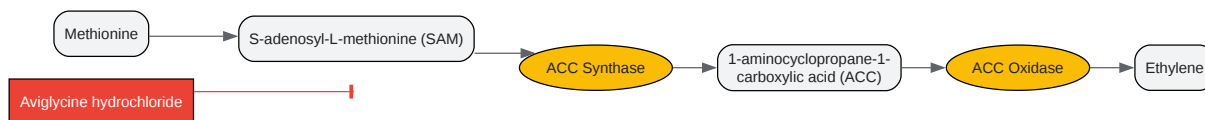


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Caption: Workflow for preparing **Aviglycine hydrochloride** stock solution.

Signaling Pathway Inhibition

Aviglycine hydrochloride's primary mechanism of action is the inhibition of ethylene biosynthesis. The simplified pathway below illustrates the point of inhibition.



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Caption: Inhibition of ACC synthase by **Aviglycine hydrochloride**.

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